

Pharmaceutical Profile of Diaphen

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Diaphen

CAS No.: 6699-38-3

Cat. No.: S586298

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The table below summarizes the available information on **Diaphen**, though detailed comparative data is absent [1]:

Attribute	Description
Generic Name	Diphenylpyraline
Drug Class	Antihistamine (H1-receptor antagonist)
Primary Indications	Allergic rhinitis, hay fever, allergic skin disorders
Mechanism of Action	Competes with histamine for H1-receptor sites, preventing (but not reversing) histamine-mediated responses like urticaria and pruritus.
Common Effects	May exhibit anticholinergic actions (e.g., drying effect on nasal mucosa).
Reported Dosage	1-5mg (from a single user report, not clinically verified) [1].

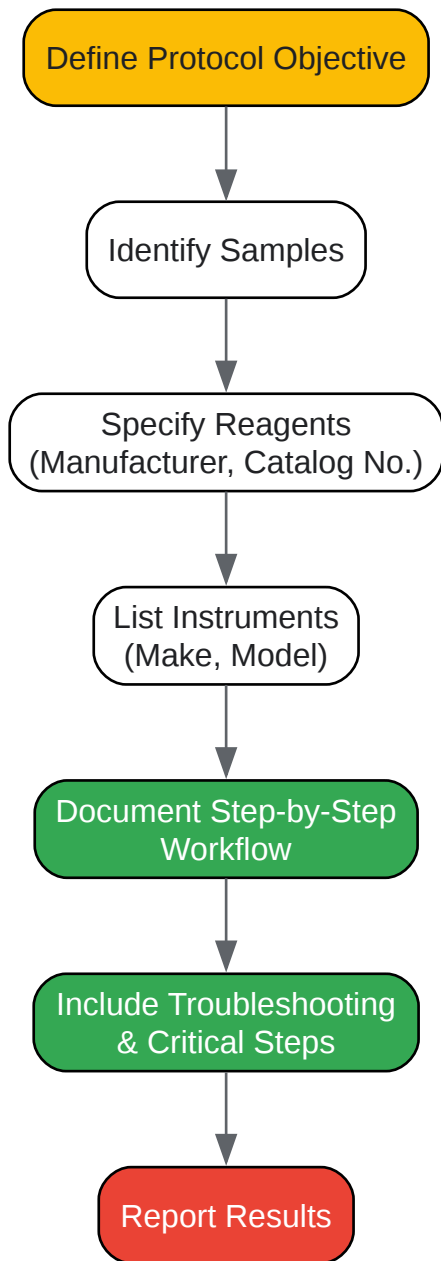
Framework for Experimental Protocol Documentation

For professional documentation, experimental protocols must be reported with sufficient detail to ensure reproducibility. The table below outlines the key data elements that should be included, based on guidelines

for reporting in the life sciences [2]:

Data Element	Purpose in Protocol Documentation
Sample	Describes the biological materials used, with unique identifiers where possible.
Instrument	Specifies equipment used, including make, model, and unique identifiers.
Reagent	Lists all chemicals and kits, including manufacturer, catalog number, and lot number.
Objective	States the clear goal of the experiment or protocol.
Workflow	Provides a step-by-step sequence of operations and critical steps.
Troubleshooting	Offers solutions to common problems and practical tips.

This structured approach, sometimes called the **SIRO (Sample, Instrument, Reagent, Objective) model**, provides a minimal common framework for sharing protocol information and facilitates classification and retrieval for professionals [3]. The workflow of a well-documented protocol can be visualized as follows:



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How to Proceed Without Public Data

The absence of public benchmark data for a pharmaceutical product like **Diaphen** is typical. To conduct a professional analysis, consider these approaches:

- **Consult Authoritative Databases:** Search for the active ingredient, **diphenylpyraline**, in specialized databases like PubMed, DrugBank, or EMBASE for primary research articles.

- **Review Regulatory Documents:** Check for assessment reports from agencies like the FDA or EMA, which may contain detailed pharmacological data.
- **Perform Original Analysis:** If existing data is insufficient, designing and conducting original laboratory experiments is the definitive method for generating a performance comparison. The protocol framework above provides a blueprint for documenting such experiments.

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Address: Ontario, CA 91761, United States

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